

Physical and chemical properties of Eucalyptone (CAS 470-82-6).

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Compound of Interest

Compound Name: Eucalyptone

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Eucalyptone (CAS 470-82-6): A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties of **Eucalyptone**, also known by its systematic name 1,8-Cineole. The information presented herein is intended to support research, development, and quality control activities involving this versatile monoterpene.

Core Properties and Data

Eucalyptone is a natural organic compound with a wide range of applications in the pharmaceutical, cosmetic, and flavor industries. A detailed summary of its fundamental properties is provided below.

Table 1: Physical and Chemical Properties of **Eucalyptone**

Property	Value
Chemical Name	1,3,3-Trimethyl-2-oxabicyclo[2.2.2]octane
Synonyms	1,8-Cineole, Cajeputol
CAS Number	470-82-6[1][2][3][4][5][6][7]
Molecular Formula	C ₁₀ H ₁₈ O[2][3][4][6][8][9][10]
Molecular Weight	154.25 g/mol [2][3][4][6][9][10]
Appearance	Colorless liquid[4][8][10][11][12]
Odor	Characteristic camphor-like, fresh, and spicy[4][8][10][11][12]
Taste	Spicy and cooling[4][8][11][12]
Density	0.921–0.923 g/cm ³ at 25°C[8]
Melting Point	1.5 °C (274.65 K)[8]
Boiling Point	176–177 °C (449–450 K)[4][8][11][13]
Flash Point	49 °C (120.2 °F)[4][11]
Vapor Pressure	1.22 hPa at 20°C[13]
Refractive Index	1.455–1.460 at 20°C[8]
Water Solubility	3.5 g/L (practically insoluble)[13]
Solubility in Organic Solvents	Miscible with ethanol, ether, chloroform, glacial acetic acid, and oils[4][8][10][11][14]
Octanol/Water Partition Coefficient (log Kow)	2.74[15]
Stability	Stable under normal conditions. Flammable. Incompatible with strong acids, bases, and oxidizing agents.[13][16]

Experimental Protocols

The following section details standardized methodologies for the determination of key physicochemical properties of **Eucalyptone**.

Boiling Point Determination (Adapted from ASTM D86)

This protocol outlines the standard test method for the distillation of petroleum products at atmospheric pressure, which can be adapted for pure compounds like **Eucalyptone**.

- Objective: To determine the boiling temperature range of **Eucalyptone**.
- Apparatus: 100 mL distillation flask, condenser, 100 mL graduated cylinder, calibrated thermometer, heating mantle.
- Procedure:
 - A 100 mL sample of **Eucalyptone** is placed in the distillation flask with a few boiling chips. [\[17\]](#)[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)
 - The apparatus is assembled, ensuring the thermometer bulb is positioned just below the side arm of the flask.
 - The sample is heated, and the temperature is recorded when the first drop of condensate falls into the graduated cylinder (Initial Boiling Point).
 - The distillation is continued at a steady rate, and the vapor temperature is recorded as the volume of distillate increases.
 - The final boiling point is the maximum temperature recorded at the end of the distillation.

Water Solubility (Flask Method, adapted from OECD Guideline 105)

This protocol describes a method for determining the water solubility of substances with low solubility.

- Objective: To determine the saturation concentration of **Eucalyptone** in water at a given temperature.

- Apparatus: Erlenmeyer flasks with glass stoppers, magnetic stirrer and stir bars, constant temperature bath, centrifuge, and a suitable analytical instrument for quantification (e.g., GC-FID).
- Procedure:
 - An excess amount of **Eucalyptone** is added to a known volume of water in a flask.[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)
 - The flask is sealed and agitated in a constant temperature bath until equilibrium is reached (typically 24-48 hours).
 - The mixture is then centrifuged to separate the aqueous phase from the undissolved **Eucalyptone**.
 - A sample of the clear aqueous phase is carefully removed.
 - The concentration of **Eucalyptone** in the aqueous sample is determined using a calibrated analytical method.

n-Octanol/Water Partition Coefficient (HPLC Method, adapted from OECD Guideline 117)

This method determines the partition coefficient (log Kow) using high-performance liquid chromatography.

- Objective: To determine the lipophilicity of **Eucalyptone**.
- Apparatus: HPLC system with a pump, injection valve, a reversed-phase C18 column, and a UV detector.
- Procedure:
 - A calibration curve is established using a series of reference compounds with known log Kow values.

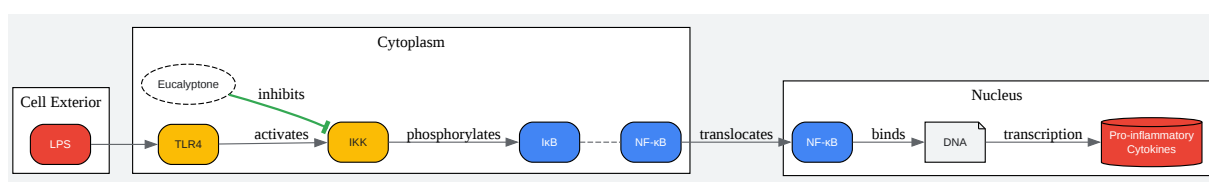
- The retention times of the reference compounds and **Eucalyptone** are determined under isocratic elution conditions.[\[1\]](#)[\[27\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)
- The logarithm of the retention factor ($\log k$) is calculated for all substances.
- A regression line of $\log k$ versus $\log K_{ow}$ for the reference substances is plotted.
- The $\log K_{ow}$ of **Eucalyptone** is determined by interpolation from the calibration curve.

Biological Activity and Signaling Pathways

Eucalyptone exhibits notable anti-inflammatory and antioxidant properties, primarily through the modulation of the NF- κ B and MAPK signaling pathways.

Inhibition of the NF- κ B Signaling Pathway

Eucalyptone has been shown to suppress the activation of the NF- κ B pathway, a key regulator of the inflammatory response. This inhibition leads to a reduction in the expression of pro-inflammatory genes.

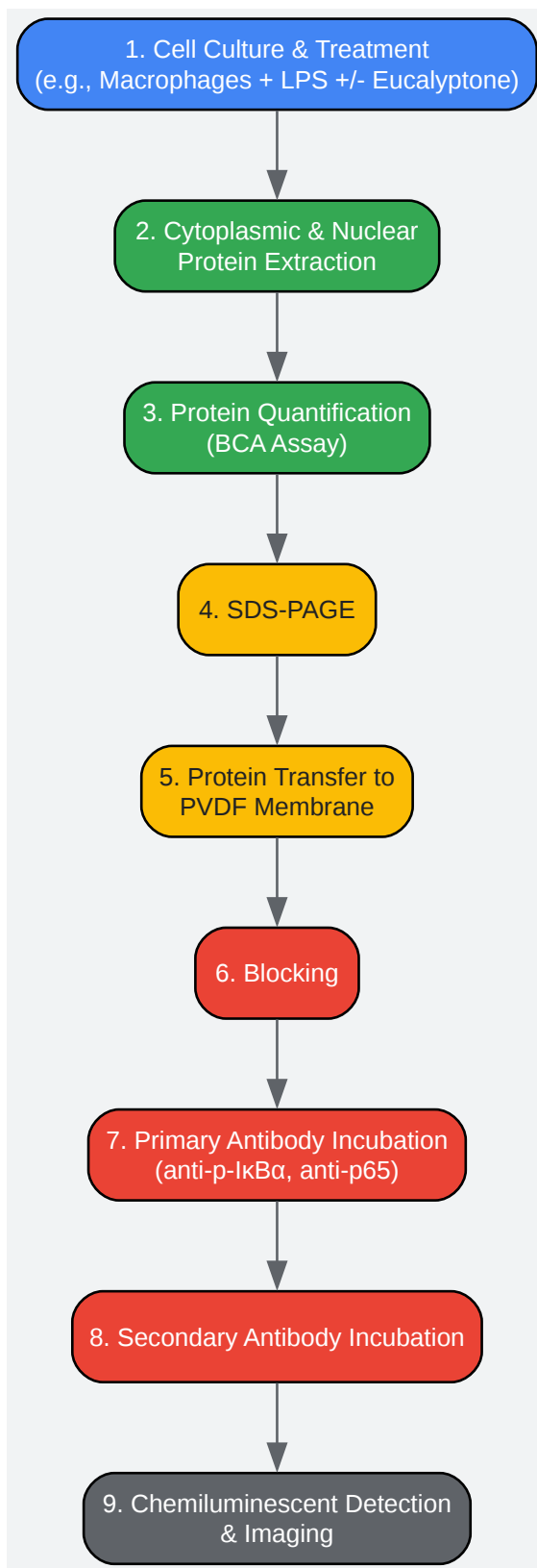


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Caption: **Eucalyptone**'s inhibition of the NF- κ B pathway.

Experimental Workflow: Western Blot for NF- κ B Activation

The activation of the NF- κ B pathway can be assessed by measuring the phosphorylation of I κ B α and the nuclear translocation of the p65 subunit using Western blotting.

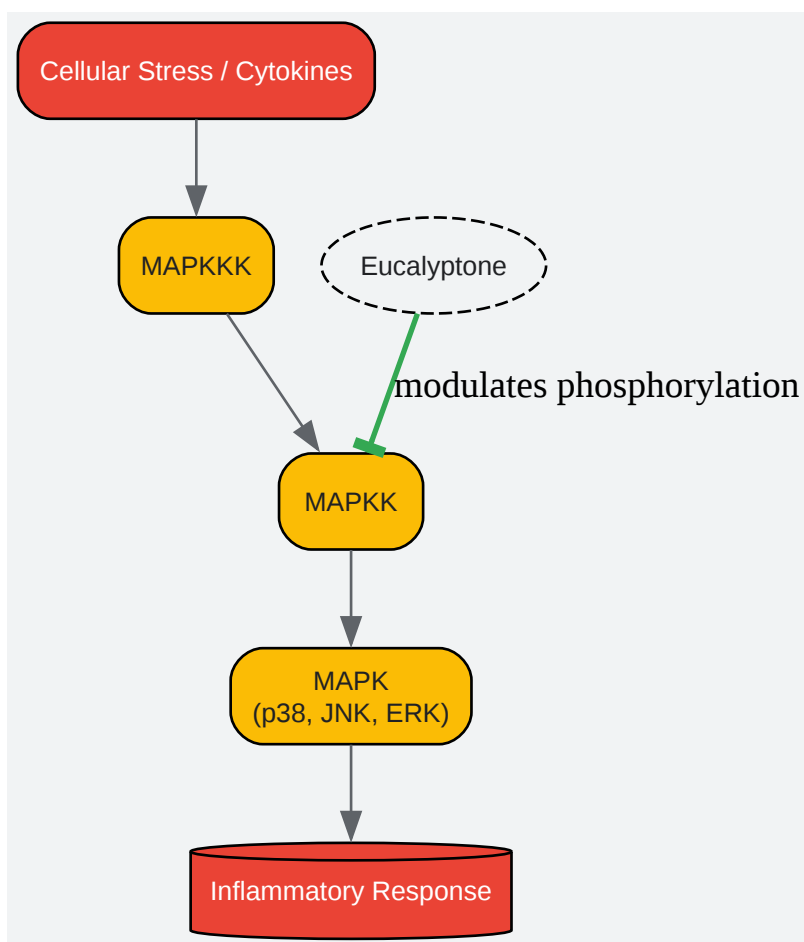


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Caption: Workflow for analyzing NF- κ B activation via Western Blot.

Modulation of the MAPK Signaling Pathway

Eucalyptone also influences the mitogen-activated protein kinase (MAPK) signaling cascade, which is involved in cellular responses to a variety of stimuli and plays a role in inflammation.

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Caption: Modulation of the MAPK pathway by **Eucalyptone**.

Safety and Handling

Eucalyptone is a flammable liquid and should be handled with appropriate safety precautions.

[16][31][32][33][34]

- Personal Protective Equipment: Wear safety glasses and chemical-resistant gloves.
- Ventilation: Use in a well-ventilated area to avoid inhalation of vapors.
- Fire Safety: Keep away from heat, sparks, and open flames. Use a dry chemical, foam, or carbon dioxide extinguisher for fires.
- Storage: Store in a cool, dry, well-ventilated area in tightly sealed containers.

Conclusion

This technical guide provides essential data and methodologies for the scientific and industrial application of **Eucalyptone**. Its well-defined physicochemical properties and its significant biological activities underscore its importance as a natural compound with therapeutic potential. The provided protocols and pathway diagrams offer a foundational resource for further research and development.

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